

An In-depth Technical Guide to Nickel Carbonate: Properties, Analysis, and Synthesis

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Compound of Interest

Compound Name: Nickel carbonate

CAS No.: 39380-74-0

Cat. No.: B3432777

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **nickel carbonate**, with a focus on its chemical formula and molecular weight. It details the experimental protocols for its characterization and synthesis and illustrates a key chemical pathway involving its production and thermal decomposition.

Chemical Properties and Data

Nickel carbonate exists in two primary forms: the simple, anhydrous salt (NiCO_3) and various basic **nickel carbonates**. Basic **nickel carbonates** are complexes that contain hydroxide and water molecules in addition to the carbonate. The most significant of these from an industrial standpoint is often represented by the formula $\text{Ni}_4\text{CO}_3(\text{OH})_6(\text{H}_2\text{O})_4$.^{[1][2]} The properties of these forms are summarized below for easy comparison.

Property	Nickel Carbonate (NiCO ₃)	Basic Nickel Carbonate (NiCO ₃ · 2Ni(OH) ₂ · xH ₂ O)
Chemical Formula	NiCO ₃ [3][4][5][6][7]	NiCO ₃ · 2Ni(OH) ₂ · xH ₂ O[1][8] (hydrated) or Ni ₄ CO ₃ (OH) ₆ (H ₂ O) ₄ [2]
Molecular Weight	118.70 g/mol [3][5][6][9]	~304.12 g/mol (anhydrous basis for NiCO ₃ · 2Ni(OH) ₂)[8]
Appearance	Light green crystalline powder[1][7]	Light green powder
CAS Number	3333-67-3[3][6][7]	958638-02-3[8] (for a specific hydrated form)

Experimental Protocols

Synthesis of Nickel Carbonate via Chemical Precipitation

This protocol describes a common laboratory method for synthesizing **nickel carbonate** nanoparticles.

Objective: To synthesize **nickel carbonate** by reacting a soluble nickel salt with a carbonate source.

Materials:

- Nickel(II) chloride (NiCl₂) or Nickel(II) sulfate (NiSO₄)
- Sodium carbonate (Na₂CO₃)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar

- Filtration apparatus (e.g., Büchner funnel and filter paper)
- Drying oven

Procedure:

- Prepare Reactant Solutions: Prepare an aqueous solution of a soluble nickel salt, such as nickel(II) chloride or nickel(II) sulfate. Prepare a separate aqueous solution of sodium carbonate.
- Precipitation: While vigorously stirring the nickel salt solution, slowly add the sodium carbonate solution. A light green precipitate of **nickel carbonate** will form immediately.[3]
The reaction for the formation of basic **nickel carbonate** from nickel sulfate is: $4 \text{Ni}^{2+} + \text{CO}_3^{2-} + 6 \text{OH}^- + 4 \text{H}_2\text{O} \rightarrow \text{Ni}_4\text{CO}_3(\text{OH})_6(\text{H}_2\text{O})_4$. [2]
- Digestion: Continue stirring the mixture for a period to allow the precipitate to fully form and age.
- Filtration and Washing: Separate the precipitate from the solution by filtration. Wash the collected solid several times with deionized water to remove any soluble impurities.
- Drying: Dry the purified **nickel carbonate** precipitate in an oven at a low temperature (e.g., 80-100 °C) to remove water without inducing thermal decomposition.

Characterization by Thermogravimetric Analysis (TGA)

TGA is employed to study the thermal decomposition of **nickel carbonate**, which can confirm its composition and purity.

Objective: To determine the thermal stability and decomposition pathway of synthesized **nickel carbonate**.

Apparatus:

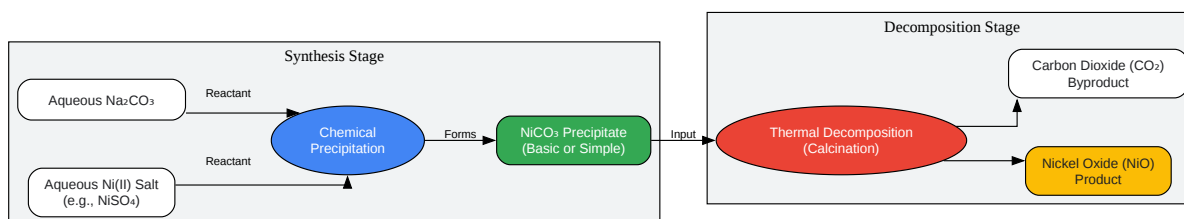
- Thermogravimetric Analyzer

Procedure:

- Sample Preparation: Place a small, accurately weighed amount (e.g., 10-20 mg) of the dried **nickel carbonate** sample into the TGA sample pan.[3]
- Instrument Setup: Place the sample pan in the TGA furnace.
- Thermal Program: Heat the sample from ambient temperature to a higher temperature (e.g., 830 °C) at a controlled heating rate (e.g., 20 °C/minute) under a controlled atmosphere (e.g., nitrogen or air).[3]
- Data Acquisition: Continuously monitor and record the sample's weight as a function of temperature.
- Analysis: The resulting TGA curve will show weight loss at specific temperatures corresponding to the loss of water (for basic **nickel carbonate**) and the decomposition of carbonate to nickel oxide (NiO) and carbon dioxide (CO₂).[3] The decomposition reaction is: $\text{NiCO}_3 \rightarrow \text{NiO} + \text{CO}_2$. [2] The percentage of weight loss can be used to verify the stoichiometry of the original sample.

Synthesis and Decomposition Pathway

The following diagram illustrates the workflow for the synthesis of **nickel carbonate** via precipitation, followed by its thermal decomposition to produce nickel oxide. This is a fundamental process in the production of nickel-based catalysts and materials.



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Caption: Synthesis of **Nickel Carbonate** and its Decomposition.

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